

2,2,5,5-Tetramethyldihydrofuran-3(2H)-one CAS number 5455-94-7

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Compound of Interest

Compound Name: 2,2,5,5-Tetramethyldihydrofuran-3(2H)-one

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An In-depth Technical Guide on **2,2,5,5-Tetramethyldihydrofuran-3(2H)-one** (CAS: 5455-94-7)

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,2,5,5-Tetramethyldihydrofuran-3(2H)-one** (CAS Number: 5455-94-7), a heterocyclic compound with potential applications in chemical synthesis. This document consolidates its physicochemical properties, a detailed synthesis protocol, and a summary of its known applications. While this specific molecule is primarily documented as a chemical intermediate, the broader class of furanones has garnered significant interest in medicinal chemistry for a range of biological activities. This guide will also briefly touch upon the pharmacological potential of the furanone scaffold as a reference for researchers in drug discovery and development.

Physicochemical Properties

2,2,5,5-Tetramethyldihydrofuran-3(2H)-one is a colorless liquid.^[1] Its key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
CAS Number	5455-94-7	[2]
Molecular Formula	C8H14O2	[2]
Molecular Weight	142.2 g/mol	[2]
Boiling Point	42-43 °C at 11 mm Hg	[2]
Density	0.926 g/mL at 25 °C	[2]
Flash Point	103 °F (39.4 °C)	[1][2]
Refractive Index	n _{20/D} 1.42	[2]
Storage Temperature	2-8°C	[2]
Solubility	Soluble in Chloroform, Ethyl Acetate	[3]
Appearance	Colorless liquid/oil	[1][3][4]

Synthesis

A detailed experimental protocol for the synthesis of **2,2,5,5-Tetramethyldihydrofuran-3(2H)-one** has been reported.[5] The synthesis is a multi-step process starting from 2,5-dimethyl-3-hexyne-2,5-diol.

Experimental Protocol: Synthesis of 2,2,5,5-Tetramethyldihydrofuran-3(2H)-one[5]

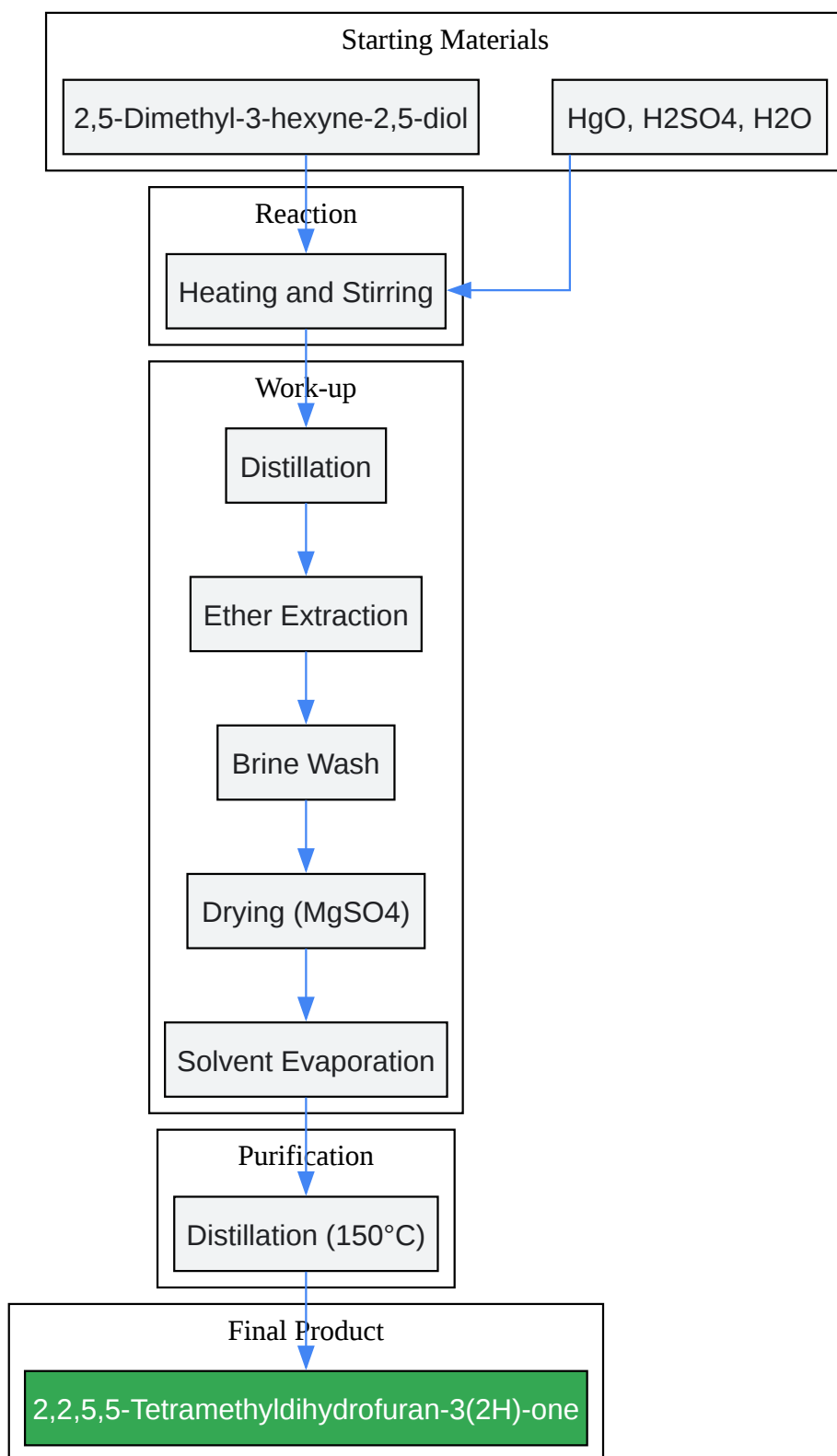
Materials:

- 2,5-dimethyl-3-hexyne-2,5-diol
- Mercuric oxide
- Concentrated Sulfuric Acid (H₂SO₄)
- Water (H₂O)

- Ether
- Brine
- Magnesium Sulfate (MgSO₄)

Procedure:

- Dissolve 600 mg of mercuric oxide in 200 mL of water containing 2 mL of concentrated H₂SO₄.
- Add 50.0 g (352 mmol) of solid 2,5-dimethyl-3-hexyne-2,5-diol to the solution.
- Heat the solution until it becomes homogeneous and then turns cloudy.
- Cease heating and stir the flask in a room temperature water bath for 30 minutes.
- Distill the solution, collecting 250 mL of distillate (add more water to the reaction flask if necessary).
- Extract the biphasic distillate with ether.
- Separate the ether layer and wash it with brine.
- Dry the ether layer over MgSO₄, filter, and evaporate the solvent.
- Distill the residue at 150°C to obtain **2,2,5,5-Tetramethyldihydrofuran-3(2H)-one** as a water-white oil (Yield: 44.5 g, 89%).



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Caption: Synthetic workflow for **2,2,5,5-Tetramethyldihydrofuran-3(2H)-one**.

Chemical Reactivity and Applications

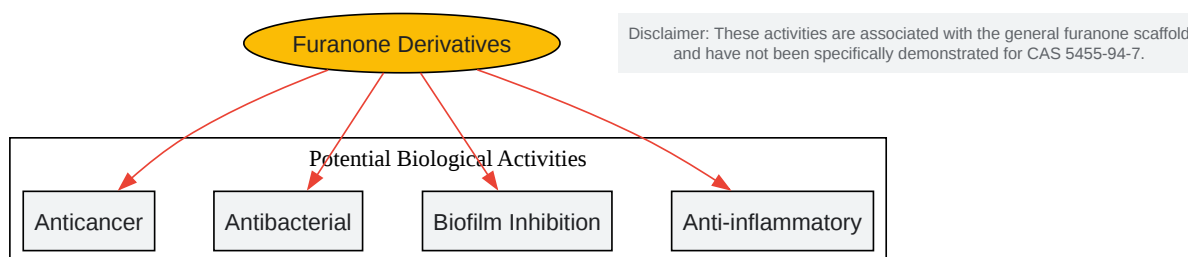
2,2,5,5-Tetramethyldihydrofuran-3(2H)-one serves as a versatile intermediate in chemical synthesis.[6][7] Its primary documented use is as a building block in the production of pesticides.[1] The ketone functionality and the stable tetramethyl-substituted furanone ring make it a useful scaffold for further chemical modifications.

Biological Activity of the Furanone Scaffold

While there is no specific biological activity reported for **2,2,5,5-Tetramethyldihydrofuran-3(2H)-one** itself, the broader class of furanone derivatives has been the subject of extensive research in medicinal chemistry. It is crucial to note that the following activities are associated with the general furanone scaffold and not necessarily with the specific compound of this guide.

Furanone derivatives have been reported to exhibit a wide range of pharmacological activities, including:

- **Anticancer:** Some furanone derivatives have shown potential as anticancer agents.
- **Antibacterial and Biofilm Inhibition:** Halogenated furanones, in particular, have been investigated as inhibitors of bacterial quorum sensing and biofilm formation.
- **Anti-inflammatory:** Certain furanone compounds have demonstrated anti-inflammatory properties.



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Caption: Potential applications of the general furanone scaffold.

Conclusion

2,2,5,5-Tetramethyldihydrofuran-3(2H)-one is a well-characterized chemical compound with established physicochemical properties and a detailed synthetic route. Its primary application lies in its role as a chemical intermediate. While the specific biological profile of this compound remains to be elucidated, the diverse pharmacological activities of the broader furanone class suggest that derivatives of this molecule could be of interest for future drug discovery and development programs. This guide serves as a foundational resource for researchers interested in the chemistry and potential applications of this compound.

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